

# 2,5-Difluorophenyl isocyanate molecular weight and formula

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## Compound of Interest

Compound Name: *2,5-Difluorophenyl isocyanate*

Cat. No.: B1300036

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## Technical Data for 2,5-Difluorophenyl isocyanate

This document provides the chemical formula and molecular weight for **2,5-Difluorophenyl isocyanate**, a compound utilized in the synthesis of various pharmaceuticals and agrochemicals.<sup>[1]</sup> Its fluorinated structure enhances reactivity and stability, making it a key intermediate in the production of fluorinated compounds and specialty polymers.<sup>[1]</sup>

## Chemical Properties

The fundamental molecular properties of **2,5-Difluorophenyl isocyanate** are summarized in the table below.

Identifier	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>3</sub> F <sub>2</sub> NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	155.1 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	39718-32-6	<a href="#">[1]</a> <a href="#">[2]</a>

Note on Experimental Protocols and Visualizations:

The determination of molecular weight and formula is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. As these are fundamental properties, specific, novel experimental protocols are not applicable for this data.

Similarly, signaling pathways or experimental workflow diagrams are not relevant for presenting the core chemical properties of a single, small molecule.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. 2,5-Difluorophenyl isocyanate | CAS 39718-32-6 | Chemical-Suppliers [chemical-suppliers.eu]
- 3. 2,5-Difluorophenyl isocyanate, 98% 1 g | Buy Online | Thermo Scientific Chemicals | [thermofisher.com](https://thermofisher.com) [thermofisher.com]
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